

Technical Monograph: 4-tert-Butylbenzhydrol

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Compound of Interest

Compound Name: 4-tert-Butylbenzhydrol

CAS No.: 22543-74-4

Cat. No.: B1597934

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IUPAC Designation & Synthetic Methodology

Executive Summary

4-tert-Butylbenzhydrol (CAS: 22543-74-4) is a diarylmethanol derivative characterized by a bulky tert-butyl group at the para position of one phenyl ring.^[1] It serves as a critical lipophilic building block in medicinal chemistry, particularly in the synthesis of non-sedating antihistamines (e.g., terfenadine analogs) and as a steric modifier in organometallic ligand design. This guide provides a definitive analysis of its nomenclature, physicochemical properties, and a validated protocol for its synthesis via Grignard addition.

Part 1: Nomenclature & Structural Analysis

The naming of this compound follows IUPAC substitutive nomenclature rules, prioritizing the alcohol functional group attached to a central carbon.

Preferred IUPAC Name (PIN)

Systematic Name: (4-tert-Butylphenyl)(phenyl)methanol

- Parent Structure: Methanol (

).

- Substituents:
 - Phenyl group:

attached to the methanol carbon.
 - 4-tert-Butylphenyl group: A benzene ring substituted at the 4-position with a tert-butyl group (

-dimethylethyl), attached to the methanol carbon.
- Alphabetical Order: "Butyl" (b) precedes "Phenyl" (p). Note that "tert" is a prefix and is ignored in alphabetization unless it is part of the fundamental name, but here "butyl" takes precedence.

Alternative Nomenclature

- Functional Class Name: **4-tert-Butylbenzhydrol**.
 - Benzhydrol is the retained trivial name for diphenylmethanol (

).
- Substitutive Variant: 1-(4-tert-Butylphenyl)-1-phenylmethanol.
- SMILES: CC(C)(C)C1=CC=C(C=C1)C(O)C2=CC=CC=C2

Part 2: Physicochemical Profile

The following data aggregates experimental and calculated values for **4-tert-butylbenzhydrol**.

Property	Value	Note
CAS Registry Number	22543-74-4	Specific to the racemic alcohol
Molecular Formula		-
Molecular Weight	240.34 g/mol	-
Appearance	White crystalline solid	Typical of benzhydrols
Solubility	Soluble in EtOH, , THF; Insoluble in	Lipophilic character
Predicted LogP	~4.8	High lipophilicity due to t-butyl group
H-Bond Donors	1	Hydroxyl group
H-Bond Acceptors	1	Hydroxyl oxygen

Part 3: Synthetic Methodology

Validated Protocol: Grignard Addition

While reduction of 4-tert-butylbenzophenone is possible, the Grignard addition of phenylmagnesium bromide to 4-tert-butylbenzaldehyde is preferred for its versatility and high yield.

3.1 Reaction Scheme

3.2 Reagents & Materials[2]

- Substrate: 4-tert-Butylbenzaldehyde (CAS 939-97-9).[3]
- Reagent: Phenylmagnesium bromide (1.0 M in THF).
- Solvent: Anhydrous Tetrahydrofuran (THF).
- Quench: Saturated Ammonium Chloride ().

3.3 Step-by-Step Procedure

- Setup: Flame-dry a 250 mL two-neck round-bottom flask equipped with a magnetic stir bar and a pressure-equalizing addition funnel. Maintain an inert atmosphere (or Ar).
- Solvation: Dissolve 4-tert-butylbenzaldehyde (10.0 mmol, 1.62 g) in 20 mL of anhydrous THF. Cool the solution to 0°C using an ice bath.
- Addition: Transfer Phenylmagnesium bromide (12.0 mmol, 12 mL of 1.0 M solution) to the addition funnel. Add dropwise over 20 minutes. Note: Exothermic reaction; control rate to maintain temp < 5°C.
- Reaction: Remove ice bath and allow to warm to room temperature (25°C). Stir for 2 hours. Monitor via TLC (Hexane/EtOAc 4:1).
- Quench: Cool back to 0°C. Slowly add 15 mL of saturated aqueous to hydrolyze the magnesium alkoxide.
- Workup: Extract with Diethyl Ether (mL). Wash combined organics with brine, dry over anhydrous , and concentrate in vacuo.
- Purification: Recrystallize from Hexane/Ethanol or purify via flash column chromatography (, 0-10% EtOAc in Hexanes).

Reaction Workflow Visualization



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Figure 1: Logical flow of the Grignard synthesis pathway, highlighting critical process controls.

Part 4: Analytical Characterization (Expected)

To validate the synthesis, the following spectroscopic signatures must be confirmed.

Proton NMR (NMR, 400 MHz,)

Chemical Shift ()	Multiplicity	Integration	Assignment
1.31 ppm	Singlet (s)	9H	tert-Butyl methyl protons
2.30 ppm	Broad Singlet (br s)	1H	Hydroxyl proton (-OH)
5.82 ppm	Singlet (s)	1H	Methine proton (-OH)
7.20 - 7.45 ppm	Multiplet (m)	9H	Aromatic protons (Phenyl + Phenylene)

Note: The tert-butyl singlet at ~1.3 ppm is the diagnostic handle confirming the presence of the 4-tert-butyl group, distinct from unsubstituted benzhydrol.

Mass Spectrometry (GC-MS)

- Molecular Ion (): 240 m/z.
- Base Peak: Often 183 m/z (Loss of tert-butyl group) or 163 m/z (Loss of phenyl).

Part 5: Pharmaceutical & Industrial Applications[3] [5]

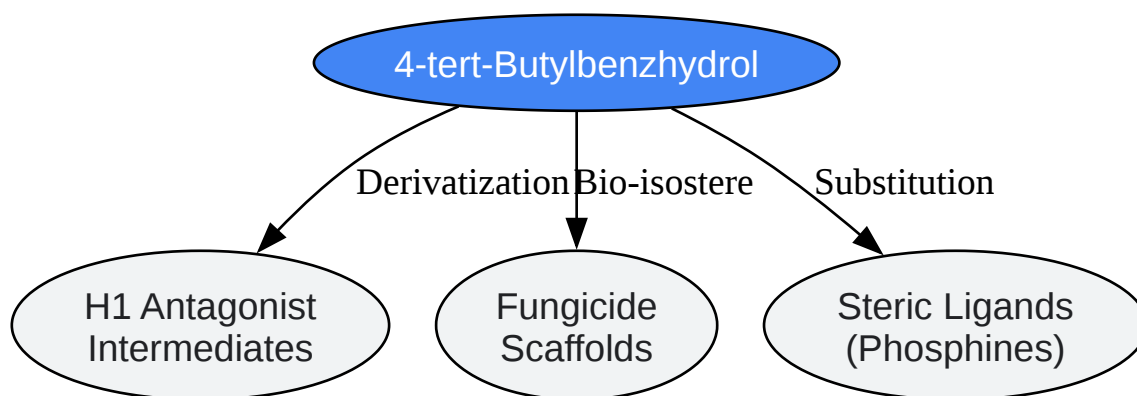
Medicinal Chemistry (SAR)

4-tert-Butylbenzhydrol acts as a lipophilic pharmacophore. The bulky tert-butyl group increases the partition coefficient (LogP), enhancing membrane permeability and blood-brain

barrier (BBB) penetration, although in antihistamines (like Fexofenadine precursors), peripheral selectivity is often engineered back into the molecule.

Ligand Synthesis

In organometallic chemistry, this alcohol is a precursor to bulky phosphine ligands or chiral auxiliaries used in asymmetric catalysis. The steric bulk of the tert-butyl group hinders rotation, providing rigidity to metal complexes.



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Figure 2: Downstream utility of the **4-tert-butylbenzhydrol** scaffold in industrial chemistry.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CAS 22543-74-4. Retrieved from [\[Link\]](#)
- IUPAC. Nomenclature of Organic Chemistry: IUPAC Recommendations and Preferred Names 2013 (Blue Book). Cambridge: The Royal Society of Chemistry, 2014.

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Sources

- [1. 22543-74-4 | 4-Tert-butylbenzhydrol | Tetrahedron \[thsci.com\]](#)
- [2. CN108047089B - Preparation method of 4-tert-butyl phthalonitrile - Google Patents \[patents.google.com\]](#)
- [3. 4-tert-Butylbenzaldehyde \(939-97-9\) 1H NMR spectrum \[chemicalbook.com\]](#)
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